Proper Disposal Procedures: o-((2-Hydroxyethyl)amino)phenol Sulphate

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Compound of Interest	
Compound Name:	*o-((2-Hydroxyethyl)amino)phenol sulphate*
CAS No.:	*43100-74-9*
Cat. No.:	*B12661542*

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CAS Number: 43100-74-9 Chemical Class: Substituted Aminophenol Salt Urgency Level:HIGH (Aquatic Toxin / Sensitizer)[1]

Part 1: Executive Summary & Immediate Action

STOP. Do not dispose of **o-((2-Hydroxyethyl)amino)phenol sulphate** down the sink, drain, or in regular trash.[1]

This compound is a substituted aminophenol sulfate salt.[1] Like many aminophenols, it poses significant risks of aquatic toxicity, skin sensitization, and mutagenicity.[1] Improper disposal can result in severe environmental contamination and regulatory fines (RCRA/EPA/REACH).

Immediate Directive:

- Segregate: Isolate all waste containing this substance from oxidizers and acids.
- Label: Mark all containers as "HAZARDOUS WASTE - TOXIC / SENSITIZER".

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- Contain: Use high-density polyethylene (HDPE) or glass containers. Avoid metal containers due to potential acidity of the sulfate salt.

Part 2: Chemical Hazard Profile (Basis for Protocol)

To dispose of this chemical safely, you must understand why it is hazardous. The disposal protocol is built upon these three specific chemical properties:

Property	Hazard Implication	Disposal Constraint
Aminophenol Moiety	High aquatic toxicity; potential mutagen.[1][2]	ZERO DISCHARGE to sewer systems.[1] Must be incinerated.
Sulfate Salt Form	Increases water solubility and potential acidity.[1]	May corrode metal drums. Use HDPE or Glass liners.[1]
Sensitization Potential	Can cause allergic dermatitis or respiratory issues.[1][3][4]	Double-bagging of solid waste and strict PPE (Nitrile + Tyvek) is mandatory.[1]

Part 3: Step-by-Step Disposal Protocol

A. Solid Waste (Pure Substance or Contaminated Solids)

Applicable to: Expired powder, contaminated gloves, paper towels, weighing boats.

- Collection: Place waste into a transparent polyethylene bag (minimum 4 mil thickness).[1]
- Double Containment: Place the sealed bag inside a secondary rigid container (Wide-mouth HDPE drum or bucket).
- Labeling: Affix a hazardous waste label with the following constituents:
  - **o-((2-Hydroxyethyl)amino)phenol sulphate**[1][5]
  - Hazard Codes: Toxic, Irritant, Environmental Hazard.[1]

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- Disposal Path: Transfer to a licensed chemical waste contractor for High-Temperature Incineration (with scrubber for sulfur oxides).[1]

B. Liquid Waste (Solutions & Mother Liquors)

Applicable to: Reaction mixtures, washing solvents.

- Segregation:
  - Aqueous Solutions: Adjust pH to neutral (pH 6-8) if acidic due to sulfate hydrolysis.[1] Collect in "Aqueous Toxic" carboys.
  - Organic Solutions: Collect in "Non-Halogenated Organic" carboys (unless halogenated solvents were used).
- Incompatibility Check: Ensure no oxidizing agents (peroxides, nitrates) are present in the waste stream.[1] Aminophenols can react violently with oxidizers.[6][7]
- Container: Use amber glass or HDPE carboys. Leave 10% headspace for expansion.
- Disposal Path: Chemical Incineration.

Part 4: Decision Matrix & Workflow (Visualization)

The following diagram outlines the decision logic for segregating this specific waste stream.

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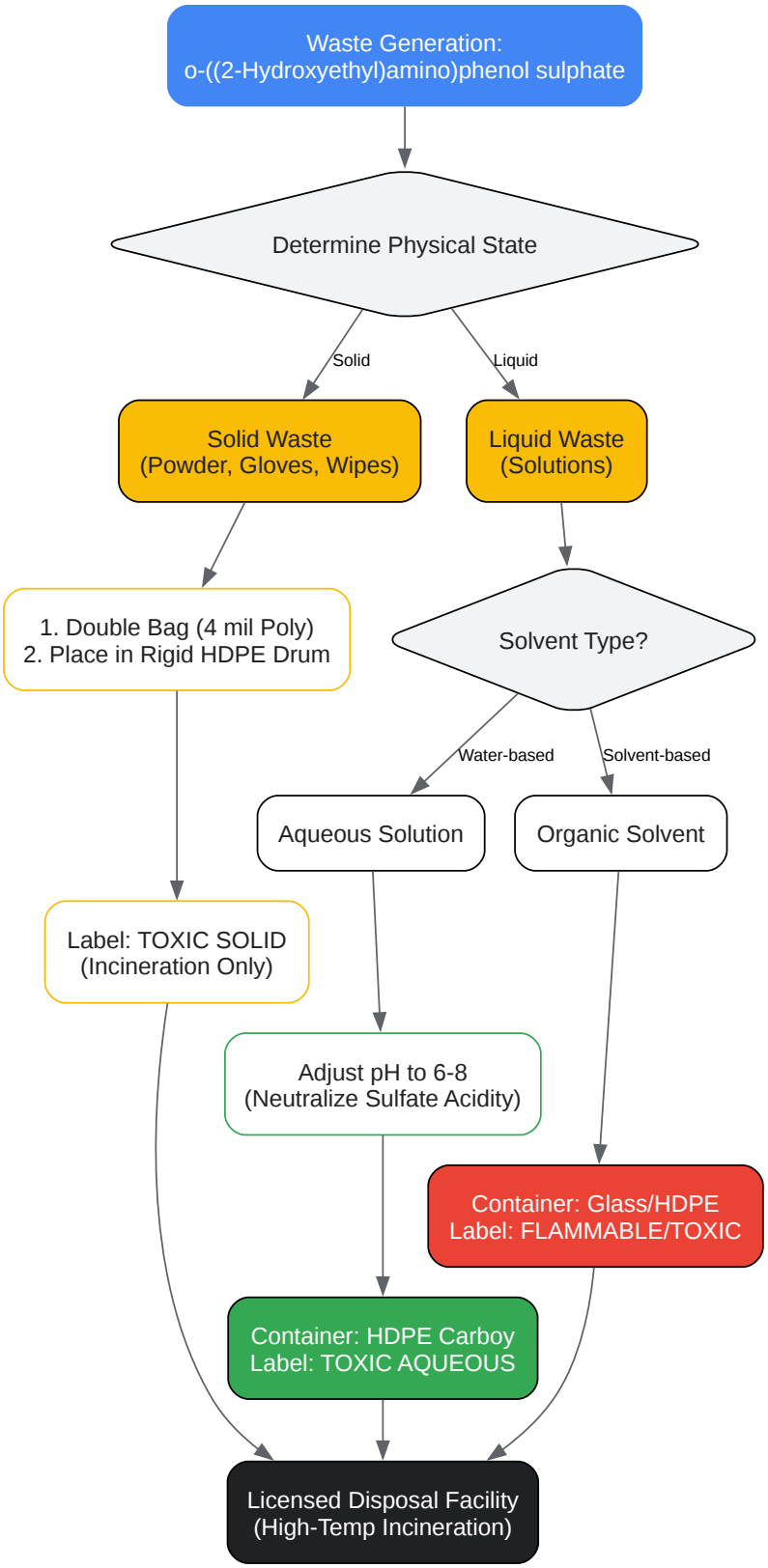

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Figure 1: Waste segregation decision tree ensuring compliance with chemical safety protocols.

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Part 5: Spill Management & Decontamination

In the event of a spill during the disposal process, follow this specific protocol to minimize sensitization risks.

PPE Requirements

Protection Type	Specification	Reason
Respiratory	N95 or P100 Respirator	Prevents inhalation of sensitizing dust.[1]
Hand	Double Nitrile Gloves (0.11mm min)	Prevents dermal absorption.
Eye	Chemical Goggles	Prevents eye damage from acidic sulfate salt.[1]
Body	Tyvek® Lab Coat/Coverall	Prevents contamination of street clothes.[1]

Decontamination Procedure[1]

- Containment: Cover the spill with a damp absorbent pad (to prevent dust generation).
- Neutralization: If the spill is large and acidic (check pH), lightly sprinkle with sodium bicarbonate.
- Cleanup: Scoop material into a waste container. Do not dry sweep.[1]
- Surface Wash: Wipe the area with a 10% detergent solution followed by water.[1] Phenolic residues can be stubborn; simple water rinsing is often insufficient.

Part 6: Regulatory & Compliance Notes

- RCRA (USA): While not always explicitly listed as a P- or U-listed waste, this compound meets the characteristic of Toxic and potentially Corrosive (if in acidic solution).[1] It must be disposed of as hazardous waste.

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- EU Waste Framework: Classify under EWC code 16 05 06* (laboratory chemicals, consisting of or containing hazardous substances).[1]
- Transport (DOT/IATA):
  - UN Number: UN 2811 (Toxic solid, organic, n.o.s.) or UN 3077 (Environmentally hazardous substance, solid, n.o.s.).
  - Packing Group: III.

References

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